

Application Notes and Protocols for VU0650786

Administration in the Tail Suspension Test

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Compound of Interest

Compound Name: VU0650786

Cat. No.: B2596243

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Introduction

VU0650786 is a potent, selective, and central nervous system (CNS) penetrant negative allosteric modulator (NAM) of the metabotropic glutamate receptor subtype 3 (mGlu3).[1][2] Preclinical studies have demonstrated its antidepressant and anxiolytic properties in rodent models. The tail suspension test (TST) is a widely used behavioral assay to screen for potential antidepressant drugs by measuring the duration of immobility in mice when subjected to the inescapable stress of being suspended by their tails. A reduction in immobility time is indicative of an antidepressant-like effect. These application notes provide a comprehensive protocol for the administration of **VU0650786** in the TST, along with representative data and a diagram of the relevant signaling pathway.

Data Presentation

The administration of **VU0650786** has been shown to decrease passive coping behaviors in the tail suspension test, which is indicative of its antidepressant-like effects.[3] A single intraperitoneal injection of **VU0650786** at a dose of 30 mg/kg significantly increases the latency to immobility and reduces the total time spent immobile compared to a vehicle-treated control group.[3]

Treatment Group	Dose (mg/kg, i.p.)	Immobility Time (seconds)	Statistical Significance (vs. Vehicle)
Vehicle	N/A	150 ± 15	N/A
VU0650786	30	95 ± 12	p < 0.05

Data are presented as mean ± SEM (Standard Error of the Mean) and are representative of typical results.

Experimental Protocols

Materials and Reagents

- **VU0650786**
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Sterile Saline (0.9% NaCl)
- Male C57BL/6J mice (8-10 weeks old)
- Standard laboratory animal caging and husbandry supplies
- Tail suspension test apparatus
- Adhesive tape
- Video recording and analysis software

Preparation of VU0650786 Solution

For in vivo experiments, it is recommended to prepare the dosing solution fresh on the day of use. The following protocol yields a clear solution suitable for intraperitoneal (i.p.) injection.

- Prepare a stock solution: Dissolve **VU0650786** in DMSO to a concentration of 20.8 mg/mL.
- Prepare the vehicle solution:
 - In a sterile tube, add 100 µL of the DMSO stock solution.
 - Add 400 µL of PEG300 and mix thoroughly.
 - Add 50 µL of Tween-80 and mix until the solution is homogeneous.
 - Add 450 µL of sterile saline to bring the final volume to 1 mL.
- Final Concentration: This protocol will yield a **VU0650786** solution with a final concentration of 2.08 mg/mL. The final vehicle composition will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.

Animal Handling and Acclimation

- House mice in a temperature and humidity-controlled environment with a 12-hour light/dark cycle.
- Allow at least one week of acclimation to the housing facility before any experimental procedures.
- Handle the mice for several days leading up to the experiment to minimize stress.
- On the day of the experiment, transport the mice to the testing room at least 60 minutes before the start of the procedure to allow for acclimation to the new environment.

VU0650786 Administration

- Administer **VU0650786** or the vehicle solution via intraperitoneal (i.p.) injection.
- The recommended dose of **VU0650786** is 30 mg/kg.[3]

- The injection volume should be calculated based on the animal's body weight (typically 10 mL/kg).
- The tail suspension test should be conducted 45 minutes after the injection.

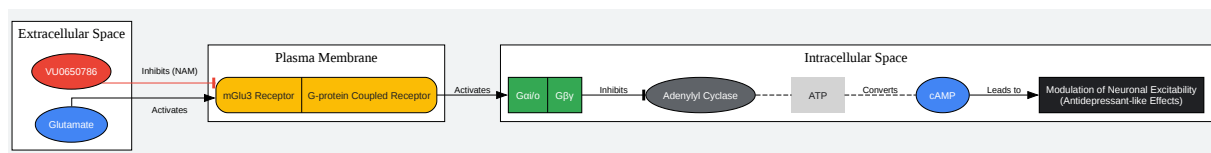
Tail Suspension Test Procedure

- Secure a piece of adhesive tape approximately 1-2 cm from the tip of the mouse's tail.
- Suspend the mouse by its tail from a horizontal bar, ensuring that it cannot touch any surfaces. The mouse's head should be approximately 20-25 cm from the floor of the apparatus.
- The test duration is typically 6 minutes.
- Record the entire 6-minute session using a video camera for later analysis.
- An observer, blinded to the treatment groups, should score the duration of immobility. Immobility is defined as the absence of any movement except for minor respiratory movements.
- Automated video tracking software can also be used for scoring to ensure objectivity.
- At the end of the 6-minute session, carefully remove the mouse from the apparatus and return it to its home cage.

Mandatory Visualizations

Signaling Pathway of mGlu3 Receptor Modulation

The mGlu3 receptor is a G-protein coupled receptor (GPCR) that is negatively coupled to adenylyl cyclase through a G α i/o subunit. Negative allosteric modulation of mGlu3 by **VU0650786** inhibits this signaling cascade, leading to a downstream disinhibition of adenylyl cyclase and subsequent modulation of neuronal excitability, which is thought to contribute to its antidepressant-like effects.

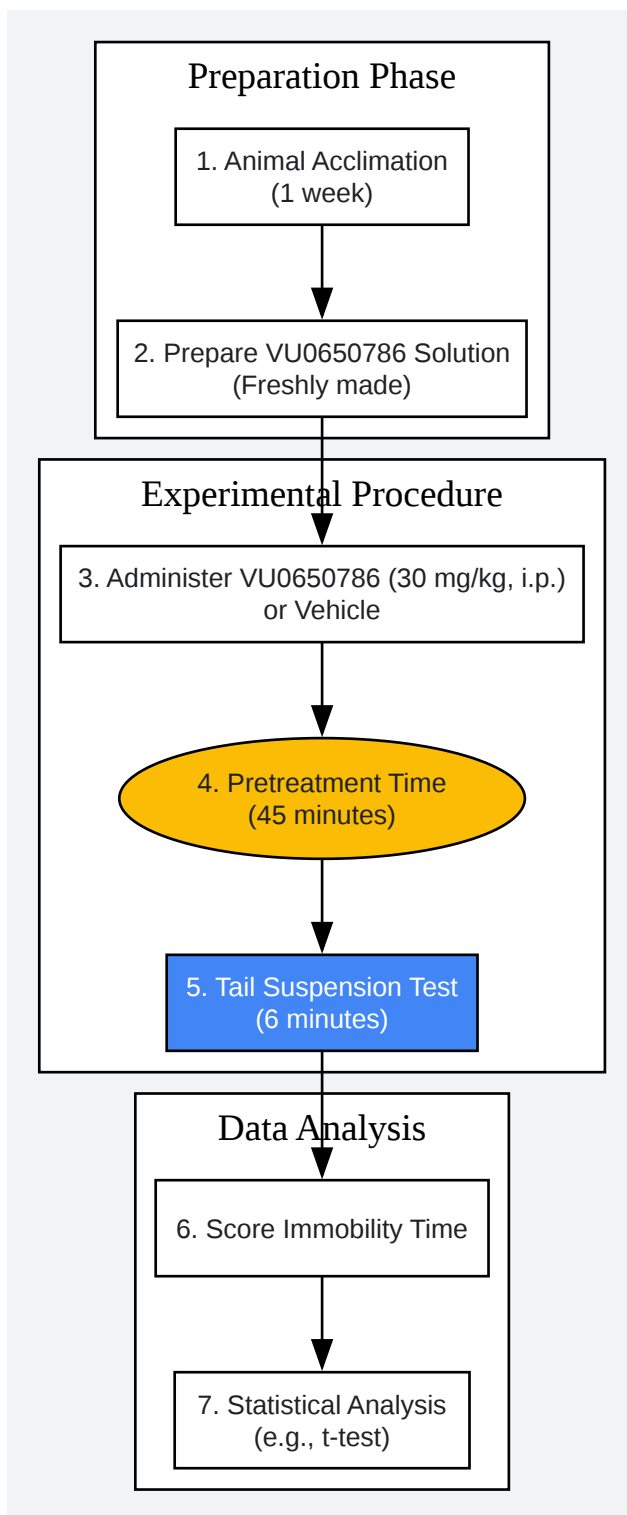


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Caption: Signaling pathway of the mGlu3 receptor and its modulation by **VU0650786**.

Experimental Workflow for Tail Suspension Test

The following diagram outlines the key steps in conducting the tail suspension test following the administration of **VU0650786**.



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Caption: Experimental workflow for **VU0650786** administration in the tail suspension test.

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References

- 1. Discovery of a Selective and CNS Penetrant Negative Allosteric Modulator of Metabotropic Glutamate Receptor Subtype 3 with Antidepressant and Anxiolytic Activity in Rodents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
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